

Residue Levels and Dietary Risk Assessment of Herbicides in Maize

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Compound Focus: Mesotrione

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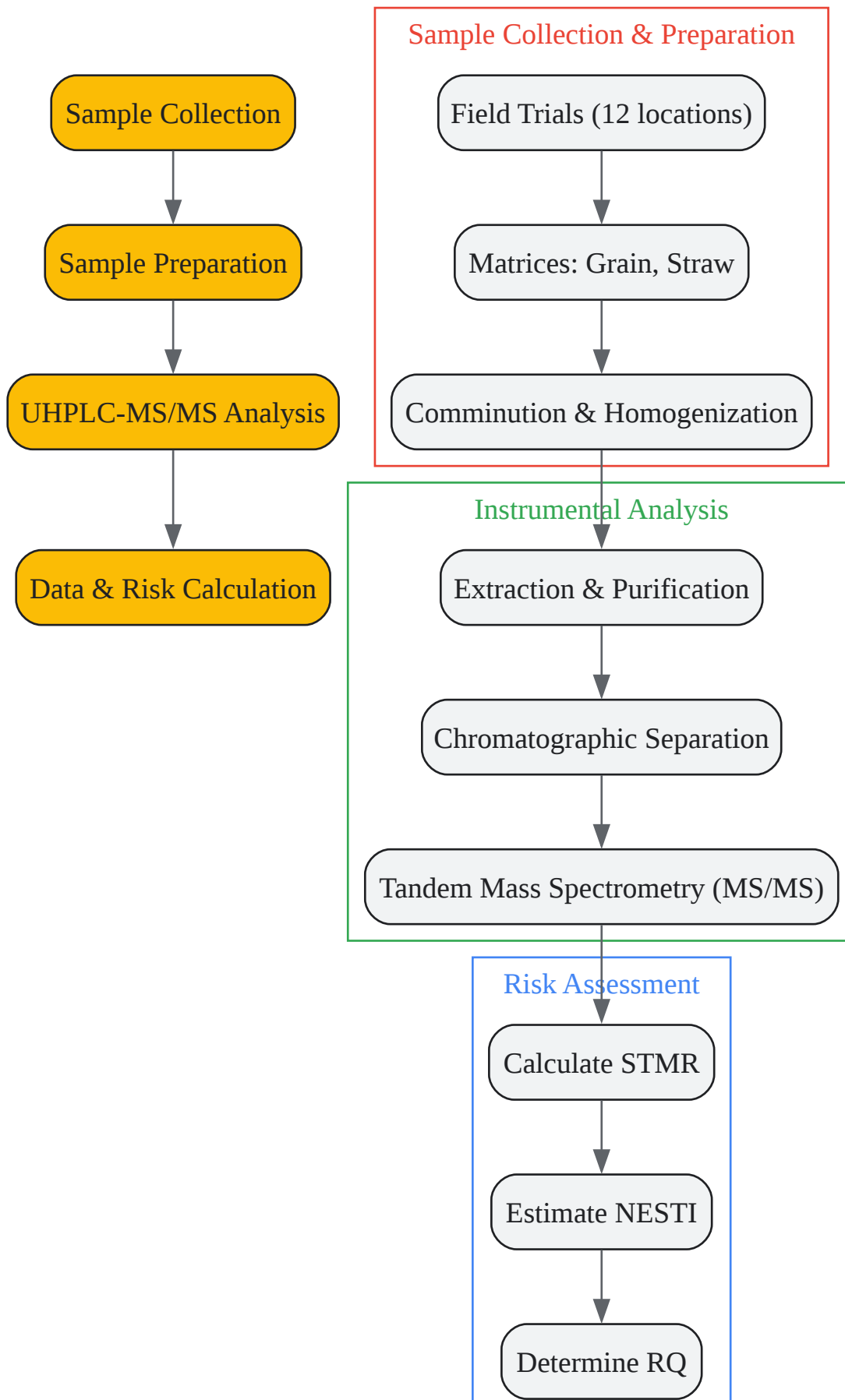
The table below summarizes the terminal residues found in maize and straw, and the resulting chronic dietary risk, based on field trials from 12 locations in China [1].

Herbicide	Measured In	Residue Range (mg/kg)	Chronic Dietary Risk (Risk Quotient)	Risk Assessment
Mesotrione	Maize (grain)	< 0.01 [1]	< 100% [1]	Acceptable [1]
	Straw	< 0.01 [1]		
Nicosulfuron	Maize (grain)	< 0.005 [1]	< 100% [1]	Acceptable [1]
	Straw	< 0.005 - 0.010 [1]		
Atrazine (accumulated)	Maize (grain)	< 0.037 [1]	< 100% [1]	Acceptable [1]
	Straw	< 0.037 - 0.254 [1]		

Key findings from the data: The residue levels of all three herbicides in maize grain were found to be very low. For all compounds, the chronic dietary risk was calculated using the Risk Quotient (RQ) model. All RQ values were significantly below 100%, indicating an acceptable level of risk to consumers [1].

Protocols for Residue Analysis and Risk Assessment

The following experimental workflow details the methods used for determining herbicide residues and assessing dietary risk.



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Key Experimental Protocols

The methodology can be broken down into three main phases:

- **Sample Preparation:**

- **Field Trials:** Trials are conducted according to **Good Experimental Practice (GEP)** at multiple geographical locations (e.g., 12 sites in China) to account for different climatic and soil conditions [1].
- **Matrices:** Samples typically include the raw agricultural commodity (e.g., maize grain) and animal feed items (e.g., straw) [1].
- **Processing:** Samples are comminuted and homogenized to create a representative analytical sample [1].

- **Instrumental Analysis - UHPLC-MS/MS:**

- **Extraction & Purification:** Residues are extracted from the sample matrix using suitable solvents. Quick methods were developed for **mesotrione**, nicosulfuron, atrazine, and its four metabolites with acceptable accuracy and precision [1].
- **Analysis:** The extract is analyzed using **Ultra-High Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS)**. This technique provides high sensitivity and selectivity [1].
- **Quantification:** The method had defined **Limits of Quantification (LOQs)** of 0.01 mg/kg for **mesotrione** and 0.005 mg/kg for nicosulfuron and atrazine (and most metabolites) [1].

- **Dietary Risk Assessment - The Risk Quotient Model:**

- **Calculate Supervised Trial Median Residue (STMR):** The median residue level from the supervised field trials is used for calculation [1].
- **Estimate National Estimated Short-Term Intake (NESTI):** The STMR is combined with large-scale food consumption data for different age and regional groups to estimate the potential daily intake of the residue [1].
- **Determine Risk Quotient (RQ):** The estimated intake (NESTI) is compared to the Acceptable Daily Intake (ADI). The risk is considered acceptable if the RQ is **below 100%** [1].

Mesotrione's Environmental Fate and Crop Safety

Understanding **mesotrione** beyond just residue levels is crucial for a comprehensive comparison.

- **Biodegradation Pathway:** **Mesotrione** can be broken down by microorganisms in the environment. Studies using bacterial strains have identified multiple metabolites, with **NMR and LC-NMR techniques** being particularly valuable for unambiguous identification of these transformation products, which can have different environmental behaviors than the parent compound [2].
- **Differential Crop Sensitivity:** While generally safe for maize, some varieties, particularly certain **sweet corn** lines, show sensitivity. Research indicates that tolerant lines mitigate toxicity through better **photosynthetic performance** (higher photochemical efficiency), enhanced **ROS scavenging** (maintaining oxidative balance), and robust **cell wall synthesis** [3].
- **Efficacy at Reduced Doses:** Field experiments have shown that **effective weed control (95% efficacy)** can be achieved against many common weeds with doses lower than the maximum label rate. For instance, control of *Abutilon theophrasti* and *Chenopodium album* was achieved with as little as **25 g a.i. ha⁻¹** (one-sixth of the maximum dose) [4].

Conclusion for Research and Development

For researchers and drug development professionals, the key takeaways are:

- **Dietary Risk is Low:** Current evidence indicates that the use of **mesotrione**, nicosulfuron, and atrazine on maize, following good agricultural practices, presents an acceptable chronic dietary risk to consumers [1].
- **Analytical Methodology is Robust:** Standardized protocols using UHPLC-MS/MS provide accurate and precise data on residues for risk assessment [1].
- **Consider Crop Variability:** The sensitivity of different crop varieties, especially sweet corn, to **mesotrione** is an important factor for development and application guidelines [3].

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